

RU-SKI 43 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: RU-SKI 43 hydrochloride

Cat. No.: B593260

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RU-SKI 43 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **RU-SKI 43 hydrochloride**. Adherence to these guidelines is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **RU-SKI 43 hydrochloride**?

A1: Solid **RU-SKI 43 hydrochloride** is stable for at least four years when stored at -20°C.[1] Some suppliers also recommend storage at +4°C or in the range of 2-8°C.[2] For long-term storage, -20°C in an airtight and dry container is the recommended condition.[3]

Q2: How should I store stock solutions of **RU-SKI 43 hydrochloride**?

A2: Stock solutions should be aliquoted and frozen.[2] At -80°C, the stock solution is stable for up to 6 months, while at -20°C, it is stable for up to 1 month in a sealed container, protected from moisture.[4] It is recommended to use the solution within these timeframes to ensure its efficacy.

Q3: What solvents can be used to prepare **RU-SKI 43 hydrochloride** stock solutions?

A3: **RU-SKI 43 hydrochloride** is soluble in several organic solvents. It is soluble to 100 mM in DMSO and 30 mg/ml in DMF and Ethanol.[1] It has lower solubility in a mixture of Ethanol:PBS (pH 7.2) (1:1) at 0.5 mg/ml.[1]

Q4: Is **RU-SKI 43 hydrochloride** sensitive to light?

A4: One supplier suggests protecting the compound from light, indicating potential light sensitivity.[2] Therefore, it is best practice to store both the solid compound and its solutions in light-protected vials (e.g., amber vials) or in the dark.

Q5: What is the in vivo stability of **RU-SKI 43 hydrochloride**?

A5: **RU-SKI 43 hydrochloride** has a short half-life in vivo. For instance, in mouse plasma, its half-life ($t_{1/2}$) is 17 minutes after intravenous administration.[4][5][6] This is an important consideration for the design of in vivo experiments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no compound activity in my experiment.	Improper storage leading to degradation.	Verify that the compound has been stored at the correct temperature (-20°C or -80°C for stock solutions) and protected from light and moisture. [2] [4]
Repeated freeze-thaw cycles of the stock solution.	Aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles. [2]	
Use of old stock solution.	Prepare fresh stock solutions if the current one has been stored for longer than the recommended period (6 months at -80°C or 1 month at -20°C). [4]	
Precipitation observed in the stock solution upon thawing.	Solution may have become supersaturated or the solvent has evaporated.	Gently warm and/or sonicate the solution to aid in redissolving the compound. [4] Ensure the storage vial is properly sealed to prevent solvent evaporation.
The compound has degraded.	If precipitation persists after warming and sonication, it may indicate degradation. It is advisable to prepare a fresh stock solution.	
Inconsistent results between experiments.	Inconsistent concentration of the active compound due to improper storage or handling.	Always use freshly prepared working solutions for in vivo experiments on the day of use. [4] Ensure consistent and proper storage of all aliquots.

Storage and Handling Summary

Form	Storage Temperature	Duration	Additional Notes
Solid	-20°C	≥ 4 years[1]	Store in a dry, airtight container, protected from light.[2][3]
+4°C / 2-8°C	Shorter-term	Recommended by some suppliers.[2]	
Stock Solution	-80°C	6 months[4]	Aliquot to avoid freeze-thaw cycles.[2] Keep sealed and away from moisture. [4]
-20°C	1 month[4]	Aliquot to avoid freeze-thaw cycles.[2] Keep sealed and away from moisture. [4]	

Experimental Protocols

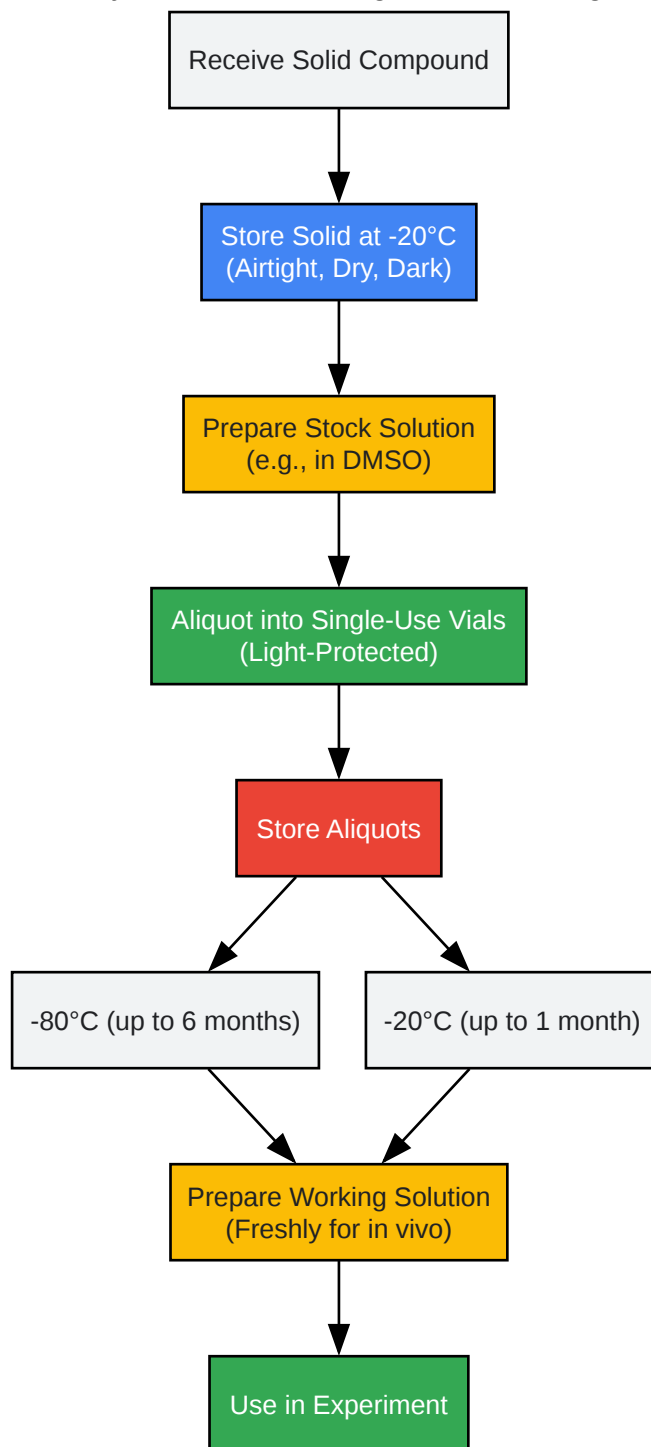
Protocol for Preparation and Storage of Stock Solution

- Weighing: Accurately weigh the desired amount of **RU-SKI 43 hydrochloride** powder in a clean, dry environment.
- Dissolution: Add the appropriate volume of the chosen solvent (e.g., DMSO) to achieve the desired concentration. For example, to prepare a 10 mM stock solution in DMSO, add the corresponding volume of DMSO to the weighed compound.
- Solubilization: If necessary, gently warm the solution or sonicate to ensure complete dissolution.[4]

- Aliquoting: Dispense the stock solution into single-use, light-protected (amber) vials. This minimizes waste and prevents degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[4] Ensure vials are tightly sealed to prevent moisture absorption and solvent evaporation.

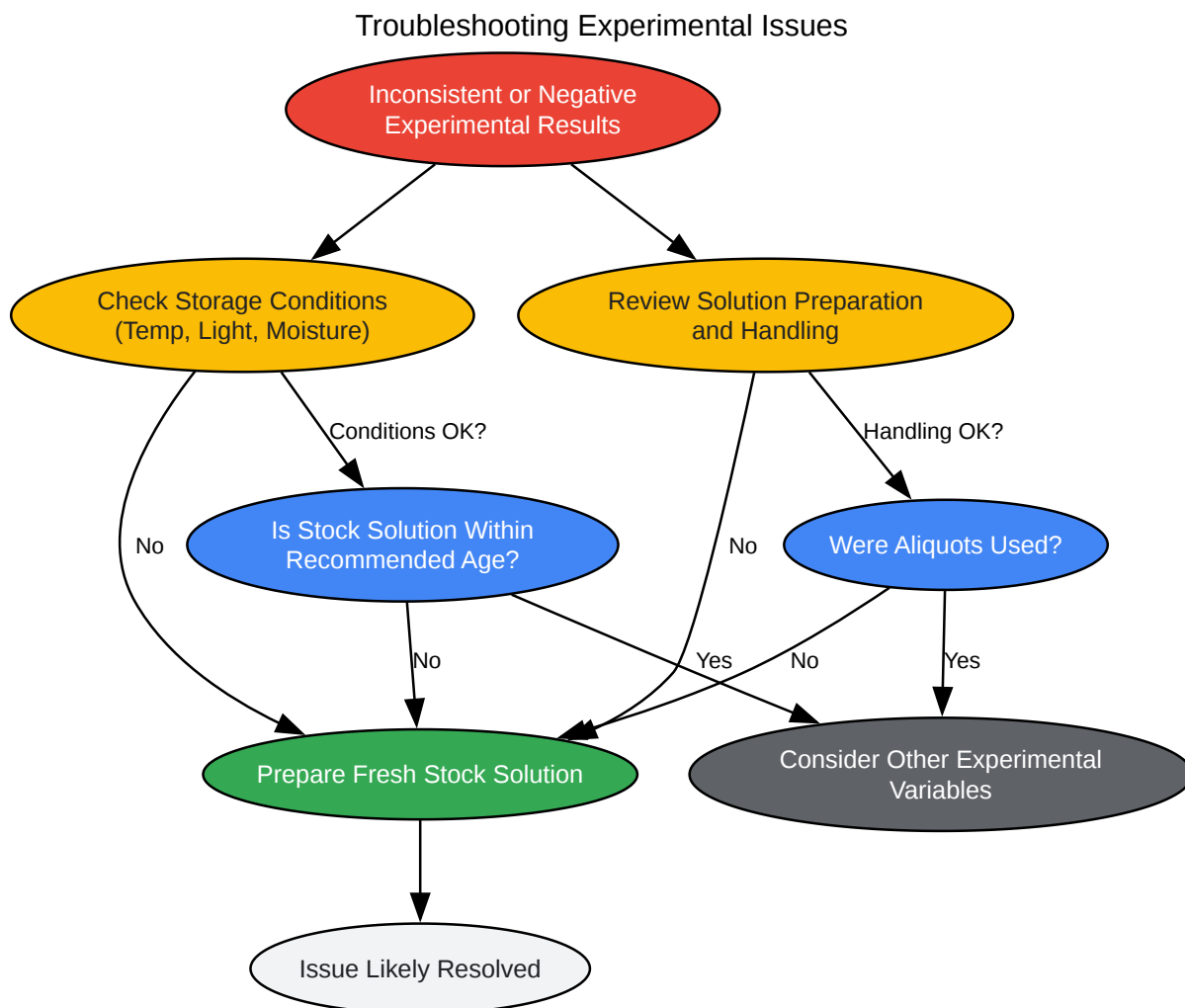
Visual Guides

RU-SKI 43 Hydrochloride Storage and Handling Workflow



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Caption: Workflow for proper storage and handling of **RU-SKI 43 hydrochloride**.



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Caption: A logical diagram for troubleshooting common issues with **RU-SKI 43 hydrochloride**.

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